

Essential Guide to the Proper Disposal of 1,6-Diphenoxyl-2,4-hexadiyne

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Compound of Interest

Compound Name: 1,6-Diphenoxyl-2,4-hexadiyne

Cat. No.: B1144241

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The following provides a comprehensive, step-by-step protocol for the safe handling and disposal of **1,6-diphenoxyl-2,4-hexadiyne**, ensuring the safety of laboratory personnel and compliance with environmental regulations. This guide is intended for researchers, scientists, and drug development professionals.

I. Pre-Disposal Safety and Handling

Before initiating any disposal procedures, it is crucial to handle **1,6-diphenoxyl-2,4-hexadiyne** with appropriate safety measures. The compound is a solid, and care should be taken to avoid dust formation.^[1] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment (PPE): All personnel handling the compound must wear the following PPE:

- Eye Protection: Safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: A dust mask (type N95 or equivalent) should be used, especially when handling the solid form, to avoid inhalation.
- Body Protection: A lab coat must be worn to prevent skin contact.^[1]

II. Chemical and Physical Properties

A summary of the key properties of **1,6-diphenoxy-2,4-hexadiyne** is provided in the table below for easy reference.

Property	Value
CAS Number	30980-37-1 [2] [3]
Molecular Formula	C ₁₈ H ₁₄ O ₂ [2] [3]
Molecular Weight	262.30 g/mol [3]
Appearance	Cream Solid [1]
Odor	Odorless [1]

III. Hazard Identification and Classification

It is imperative to be aware of the hazards associated with **1,6-diphenoxy-2,4-hexadiyne** for safe handling and disposal.

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific Target Organ Toxicity	H335	May cause respiratory irritation.

IV. Step-by-Step Disposal Protocol

The disposal of **1,6-diphenoxy-2,4-hexadiyne** must be carried out in compliance with all local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

1. Waste Identification and Segregation:

- Classify **1,6-diphenoxy-2,4-hexadiyne** as a hazardous chemical waste.

- Do not mix this compound with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

2. Container Management:

- Use a dedicated, leak-proof, and chemically compatible container for the waste. High-density polyethylene (HDPE) containers are generally suitable for solid organic waste.
- Ensure the container is in good condition with a secure, tight-fitting lid.
- Clearly label the waste container with "Hazardous Waste," the full chemical name "**1,6-diphenoxy-2,4-hexadiyne**," and the approximate quantity.

3. Spill and Contamination Cleanup:

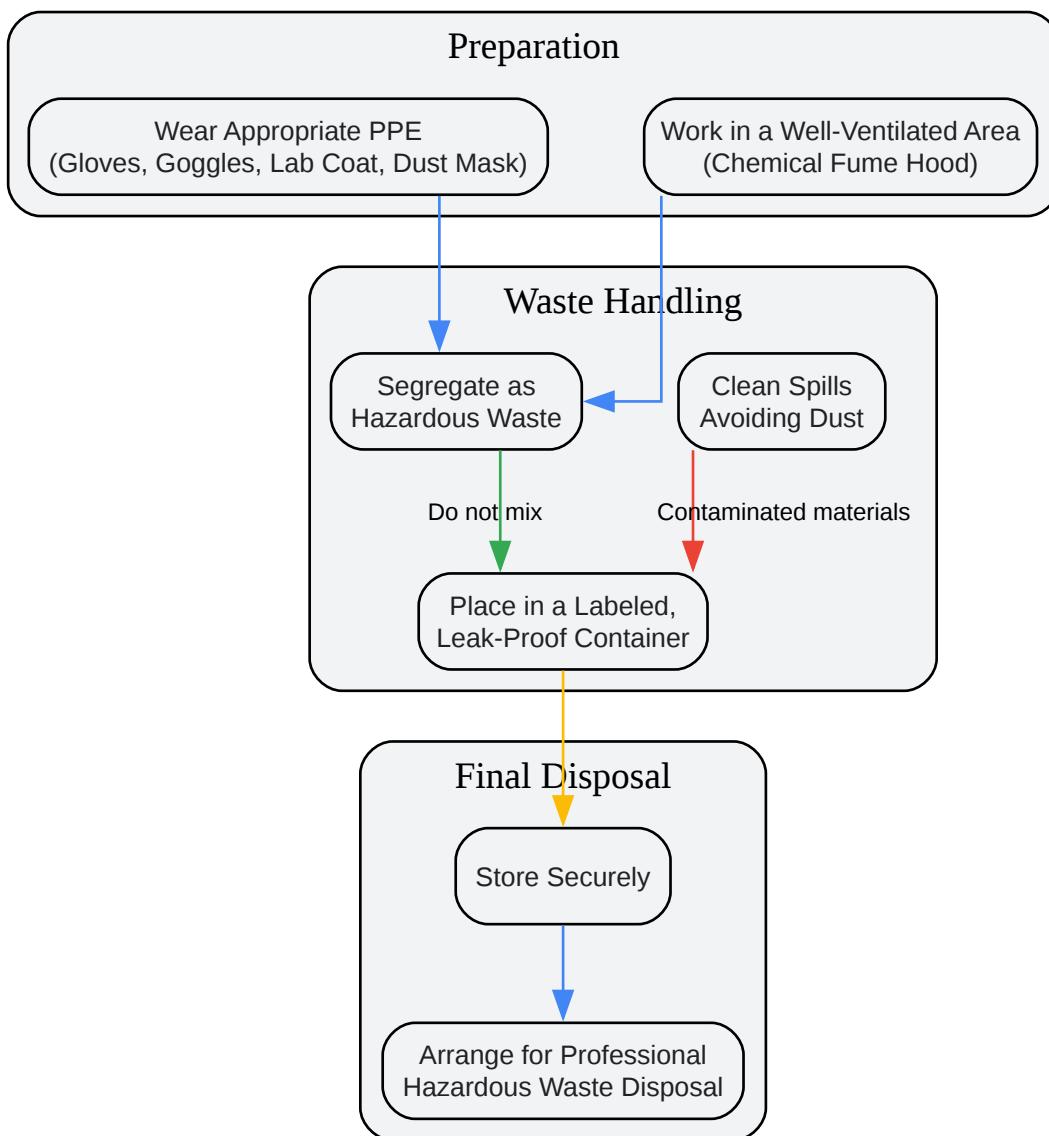
- In the event of a spill, prevent the generation of dust.
- Carefully sweep up the solid material.[\[1\]](#)
- Place the spilled material and any contaminated cleaning supplies (e.g., paper towels, absorbent pads) into the designated hazardous waste container.

4. Final Disposal:

- Store the sealed and labeled hazardous waste container in a designated, secure area away from incompatible materials.
- Arrange for pickup and disposal by a licensed hazardous waste disposal company, following your institution's established procedures.

V. Experimental Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the proper disposal of **1,6-diphenoxy-2,4-hexadiyne**.



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